Safeguarding Researchers: A Comprehensive Guide to Handling NSC-207895

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Compound of Interest

Compound Name:	*NSC-207895*
CAS No.:	*58131-57-0*
Cat. No.:	*B1680203*

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For Immediate Reference: Essential Safety and Logistical Information for the Handling and Disposal of **NSC-207895**

This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals working with **NSC-207895**. Adherence to these procedures is paramount to ensure personal safety and maintain a secure laboratory environment.

Physicochemical and Safety Data

A clear understanding of the quantitative properties of **NSC-207895** is the first step in safe handling. The following tables summarize key data points for easy reference.

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Identifier	Value
CAS Number	58131-57-0
Molecular Formula	$C_{11}H_{13}N_5O_4$
Molecular Weight	279.25 g/mol
Appearance	Orange to red solid

Solubility	Concentration
DMSO	~2 mg/mL
Ethanol	~1 mg/mL
Dimethyl formamide (DMF)	~15 mg/mL

Storage and Stability	Conditions
Long-term Storage	-20°C
Shipping Temperature	Ambient
Stability	≥ 4 years at -20°C

Personal Protective Equipment (PPE) Protocol

The use of appropriate Personal Protective Equipment is mandatory when handling **NSC-207895** to prevent skin contact, inhalation, and eye exposure.

1. Hand Protection:

- Wear impervious gloves (e.g., nitrile, neoprene, or natural rubber).
- Gloves must be inspected before use.
- Dispose of contaminated gloves after use in accordance with approved laboratory procedures.

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- Wash and dry hands thoroughly after handling.

2. Eye and Face Protection:

- Use chemical safety goggles that meet government standards such as NIOSH (US) or EN 166 (EU).
- A face shield may be required for larger quantities or when there is a risk of splashing.

3. Skin and Body Protection:

- Wear a laboratory coat.
- Choose body protection according to the amount and concentration of the substance at the workplace.

4. Respiratory Protection:

- A NIOSH-approved respirator with an appropriate cartridge is required if ventilation is inadequate or for handling larger quantities. The necessity for a respirator is to be determined by a risk assessment.

Operational and Disposal Plans

A systematic approach to handling and disposal minimizes risks and ensures the safety of all laboratory personnel.

Handling Procedures:

- Avoid Contact: Do not ingest, inhale, get in eyes, on skin, or on clothing.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Prevent Dust Formation: Avoid raising dust. Keep the container tightly closed.
- Hygiene: Wash hands thoroughly after handling.

Disposal Plan:

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- Unused Material: Dispose of unused **NSC-207895** as hazardous waste. Contact a licensed professional waste disposal service.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the substance itself.
- Compliance: All disposal practices must be in accordance with federal, state, and local regulations. Do not dispose of down the drain.

Emergency Procedures: Spill Response Workflow

In the event of a spill, a clear and immediate response is critical to contain the hazard and prevent exposure.

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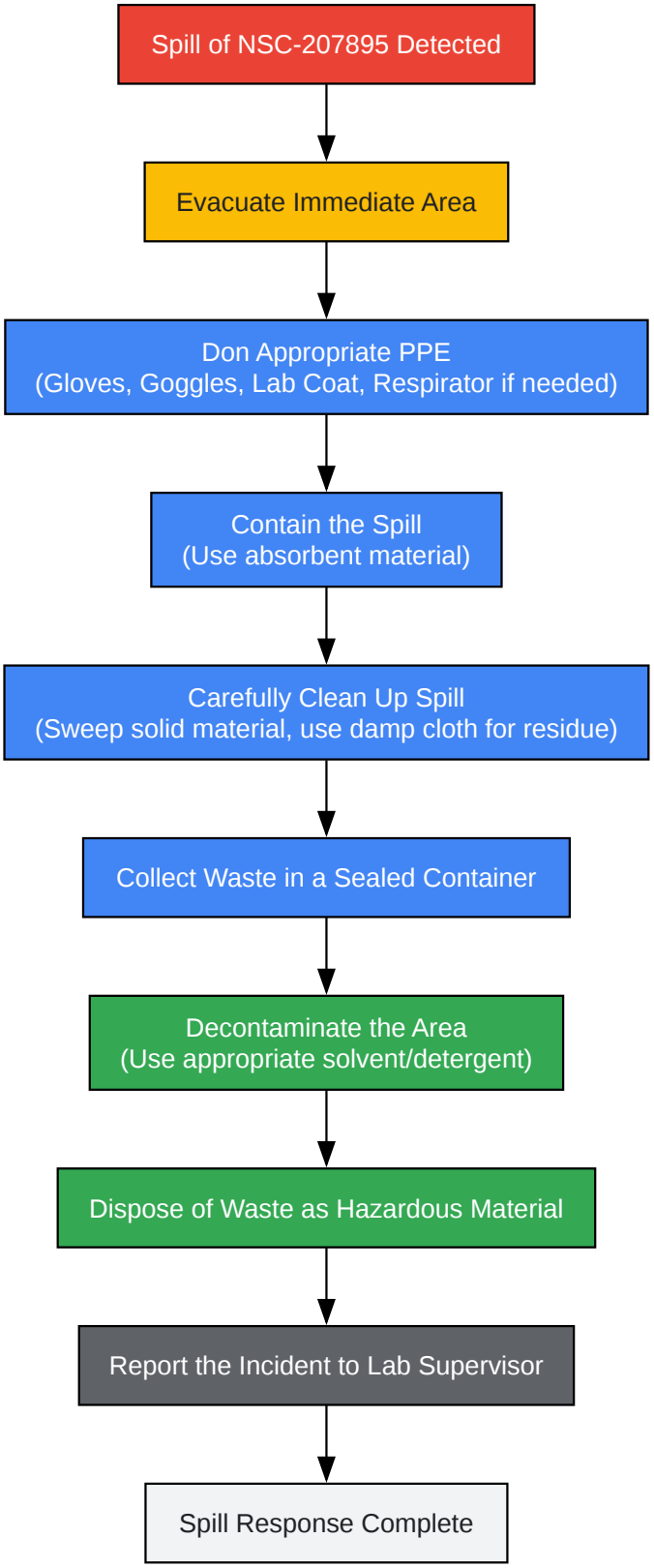

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Caption: Workflow for responding to a chemical spill of **NSC-207895**.

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